

An In-Depth Technical Guide to 3-Hydroxyisonicotinic Acid

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Compound of Interest

Compound Name: *3-Hydroxyisonicotinic acid*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Hydroxyisonicotinic acid, also known as 3-hydroxy-4-pyridinecarboxylic acid, is a pyridine derivative of significant interest in various scientific fields, particularly as an organic intermediate in the synthesis of more complex molecules. Its structural similarity to other biologically active nicotinic acid derivatives suggests its potential for investigation in medicinal chemistry and drug design. This technical guide provides a comprehensive overview of its chemical and physical properties, synthesis, reactivity, and potential applications, with a focus on data relevant to research and development.

Chemical and Physical Properties

A summary of the key physicochemical properties of **3-Hydroxyisonicotinic acid** is presented in the tables below. These properties are crucial for its handling, characterization, and application in experimental settings.

Table 1: General and Physical Properties of **3-Hydroxyisonicotinic Acid**

Property	Value	Source
CAS Number	10128-71-9	[1]
Molecular Formula	C6H5NO3	[1]
Molecular Weight	139.11 g/mol	[1]
Appearance	White to off-white powder	[2]
Melting Point	315 °C	
Boiling Point	384.0 ± 42.0 °C (Predicted)	[2]
Density	1.451 ± 0.06 g/cm³ (Predicted)	[2]

Table 2: Solubility and Acidity of **3-Hydroxyisonicotinic Acid**

Property	Value	Source
Solubility	Soluble in Chloroform, Dichloromethane, DMSO. [3] Information on the solubility of the related compound nicotinic acid suggests it is also soluble in water and ethanol. [4] [5]	
pKa	2 ± 0.20 (Predicted)	[2]

Synthesis and Purification

While a specific, detailed protocol for the synthesis of **3-Hydroxyisonicotinic acid** is not readily available in the provided search results, a general approach for the synthesis of its isomer, isonicotinic acid, involves the oxidation of γ -picoline. A plausible synthetic route for **3-Hydroxyisonicotinic acid** could involve the hydroxylation of isonicotinic acid or the oxidation of a correspondingly substituted pyridine precursor.

A general procedure for the purification of a related compound, nicotinic acid, involves recrystallization from hot water with the use of a decolorizing agent like activated carbon.[\[6\]](#) This method can likely be adapted for the purification of **3-Hydroxyisonicotinic acid**.

Experimental Protocol: General Purification by Recrystallization

Materials:

- Crude **3-Hydroxyisonicotinic acid**
- Deionized water
- Activated carbon
- Heating mantle with magnetic stirrer
- Erlenmeyer flask
- Büchner funnel and flask
- Filter paper

Procedure:

- Dissolve the crude **3-Hydroxyisonicotinic acid** in a minimal amount of boiling deionized water in an Erlenmeyer flask with continuous stirring.
- Once fully dissolved, add a small amount of activated carbon to the hot solution to decolorize it.
- Continue to heat and stir the solution for a few minutes.
- Perform a hot filtration using a pre-heated Büchner funnel to remove the activated carbon.
- Allow the filtrate to cool slowly to room temperature, then place it in an ice bath to promote crystallization.
- Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of cold deionized water.

- Dry the purified crystals in a vacuum oven.

Reactivity and Potential Applications in Drug Development

As a substituted pyridine carboxylic acid, **3-Hydroxyisonicotinic acid** exhibits reactivity characteristic of both the pyridine ring and the carboxylic acid and hydroxyl functional groups. The pyridine nitrogen is basic and can be protonated or alkylated. The carboxylic acid group can undergo esterification, amidation, and reduction. The hydroxyl group can be acylated or etherified.

The pyridine carboxylic acid scaffold is a well-established pharmacophore found in numerous drugs.^[7] Derivatives of nicotinic acid and isonicotinic acid have shown a wide range of biological activities, including use in the treatment of tuberculosis, cancer, and hyperlipidemia.^{[7][8]} The presence of the hydroxyl group on the pyridine ring of **3-Hydroxyisonicotinic acid** offers a potential point for further chemical modification to develop new therapeutic agents. Carboxylic acid bioisosteres are often explored in drug design to improve pharmacokinetic and pharmacodynamic properties.^{[9][10]}

While specific signaling pathways directly modulated by **3-Hydroxyisonicotinic acid** are not yet elucidated, its structural similarity to nicotinic acid, a known agonist of the G protein-coupled receptor GPR109A (HCA2 receptor), suggests a potential area of investigation.^{[8][11]} Activation of this receptor leads to the inhibition of lipolysis in adipocytes.

Experimental Protocols for Analysis

Standard analytical techniques can be employed for the characterization and quantification of **3-Hydroxyisonicotinic acid**.

High-Performance Liquid Chromatography (HPLC)

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
- Flow Rate: 1.0 mL/min.

- Detection: UV at an appropriate wavelength (to be determined by UV-Vis spectroscopy).
- Injection Volume: 10 μ L.

Gas Chromatography-Mass Spectrometry (GC-MS)

For GC-MS analysis, derivatization of the carboxylic acid and hydroxyl groups is typically required to increase volatility. A common method is silylation using an agent like BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide).

Logical Workflow for Drug Discovery

The following diagram illustrates a general workflow for the investigation of **3-Hydroxyisonicotinic acid** in a drug discovery context.

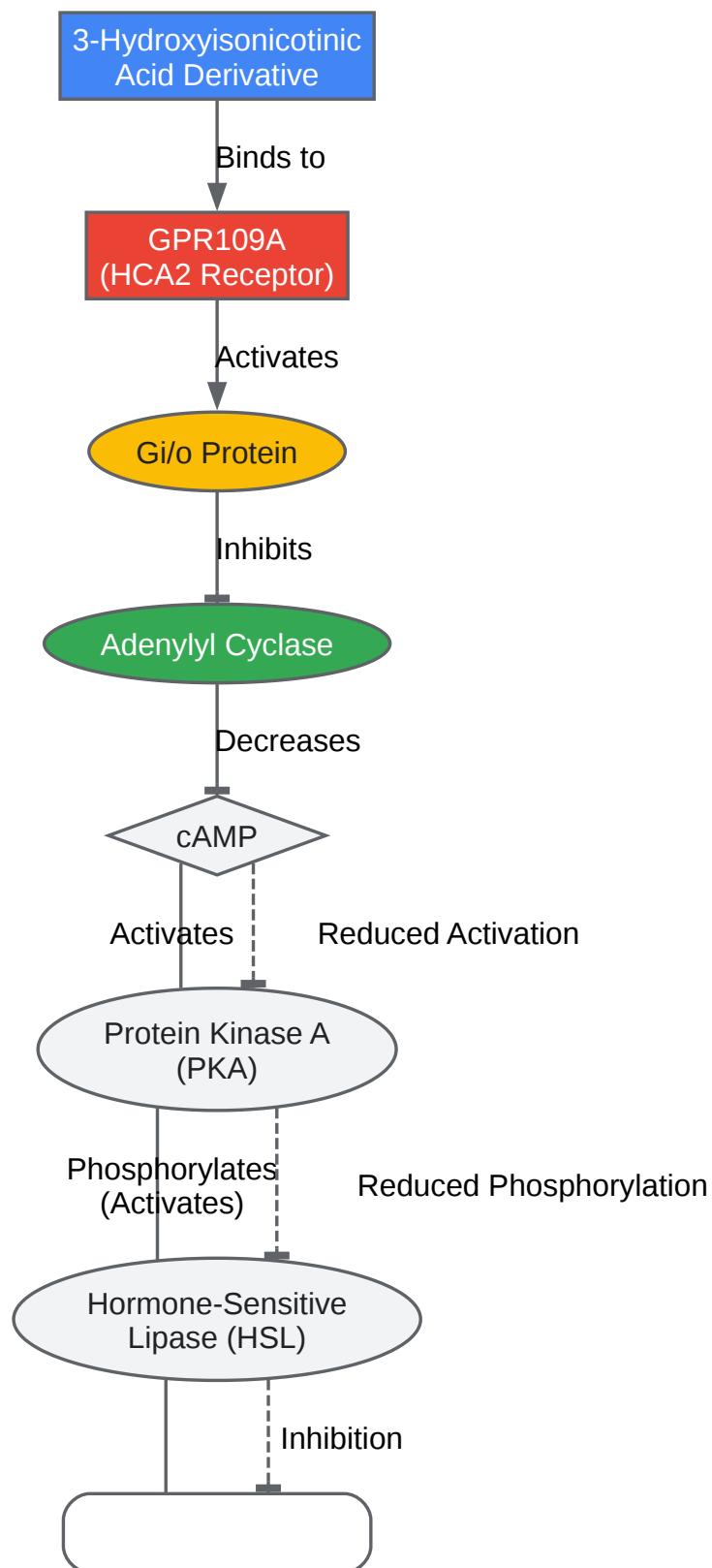


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Caption: A generalized workflow for the investigation of **3-Hydroxyisonicotinic acid** in drug discovery.

Potential Signaling Pathway Involvement

Given the structural relationship to nicotinic acid, a potential signaling pathway for derivatives of **3-Hydroxyisonicotinic acid** could involve the GPR109A receptor. The diagram below illustrates this hypothetical pathway.

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Caption: Hypothetical signaling pathway for a **3-Hydroxyisonicotinic acid** derivative via the GPR109A receptor.

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